

# Intraperitoneal injection protocol for Ro 04-5595 hydrochloride

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## Compound of Interest

Compound Name: Ro 04-5595 hydrochloride

Cat. No.: B1679426

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## Application Notes and Protocols: Ro 04-5595 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ro 04-5595 hydrochloride** is a potent and selective antagonist of the GluN2B subunit of the N-methyl-D-aspartate (NMDA) receptor, with a binding affinity ( $K_i$ ) of 31 nM.<sup>[1][2]</sup> NMDA receptors are ionotropic glutamate receptors that play a crucial role in synaptic plasticity, learning, and memory. The GluN2B subunit, in particular, is implicated in various neurological and psychiatric disorders, making **Ro 04-5595 hydrochloride** a valuable tool for preclinical research in these areas. This document provides detailed protocols for the intraperitoneal (IP) injection of **Ro 04-5595 hydrochloride** in rodents, along with a summary of reported in vivo dosages and a schematic of the relevant signaling pathway.

### Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>23</sub> Cl <sub>2</sub> NO <sub>2</sub>
Molecular Weight	368.30 g/mol
CAS Number	64047-73-0
Solubility	Soluble to 15 mM in water and to 100 mM in DMSO.[3][4]
Storage	Store powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 1 year.[5]

## In Vivo Administration: Intraperitoneal (IP) Injection

Intraperitoneal injection is a common route for administering **Ro 04-5595 hydrochloride** in rodent models. The following protocols provide guidance on vehicle preparation and the injection procedure.

## Vehicle Preparation Protocols

### 1. Saline Vehicle

For studies where **Ro 04-5595 hydrochloride** can be fully dissolved in saline at the desired concentration, this is the simplest vehicle.

- Materials:
  - **Ro 04-5595 hydrochloride** powder
  - Sterile physiological saline (0.9% NaCl)
- Procedure:
  - Calculate the required amount of **Ro 04-5595 hydrochloride** based on the desired final concentration and volume.
  - Aseptically weigh the powder and transfer it to a sterile container.

- Add the calculated volume of sterile physiological saline.
- Vortex or sonicate until the compound is completely dissolved. Gentle warming to 37°C can aid dissolution.[3]
- Visually inspect the solution to ensure there are no particulates before injection.

## 2. Co-Solvent Vehicle (for higher concentrations)

For higher concentrations that may not be readily soluble in saline alone, a co-solvent system can be used.

- Materials:
  - **Ro 04-5595 hydrochloride** powder
  - Dimethyl sulfoxide (DMSO)
  - PEG300 (Polyethylene glycol 300)
  - Tween 80
  - Sterile physiological saline or Phosphate Buffered Saline (PBS)
- Example Formulation: 5% DMSO, 30% PEG300, 5% Tween 80, 60% Saline/PBS[5]
- Procedure:
  - Prepare the vehicle by combining the components in the specified ratios. For example, to prepare 10 ml of the vehicle:
    - 0.5 ml DMSO
    - 3.0 ml PEG300
    - 0.5 ml Tween 80
    - 6.0 ml Saline/PBS

- First, dissolve the calculated amount of **Ro 04-5595 hydrochloride** powder in the DMSO portion.
- Add the PEG300 and mix thoroughly until the solution is clear.
- Add the Tween 80 and mix again until clear.
- Finally, add the saline or PBS and mix to achieve a homogenous solution.

## Intraperitoneal Injection Protocol (Mice and Rats)

This protocol is a general guideline and should be performed in accordance with institutional animal care and use committee (IACUC) regulations.

- Materials:
  - Prepared **Ro 04-5595 hydrochloride** solution
  - Sterile syringes (1 ml or 3 ml)
  - Sterile needles (25-27 gauge for mice, 23-25 gauge for rats)[6]
- Procedure:
  - Animal Restraint: Properly restrain the animal. For a right-handed injector, hold the mouse or rat in the left hand, allowing the abdomen to be exposed. The head should be tilted slightly downwards.
  - Injection Site: The preferred injection site is the lower right quadrant of the abdomen.[6] This avoids the cecum, bladder, and other vital organs.
  - Injection:
    - Insert the needle at a 10-20 degree angle to the abdominal wall.
    - Aspirate by pulling back slightly on the plunger to ensure the needle has not entered a blood vessel or organ. If blood or other fluid enters the syringe, withdraw the needle and reinject at a different site with a fresh needle and syringe.

- If there is no aspirate, slowly depress the plunger to inject the solution.
- Withdraw the needle and return the animal to its cage.
- Post-injection Monitoring: Observe the animal for any signs of distress or adverse reactions.

## In Vivo Dosage and Effects

The following table summarizes reported dosages of **Ro 04-5595 hydrochloride** and their observed effects in preclinical studies.

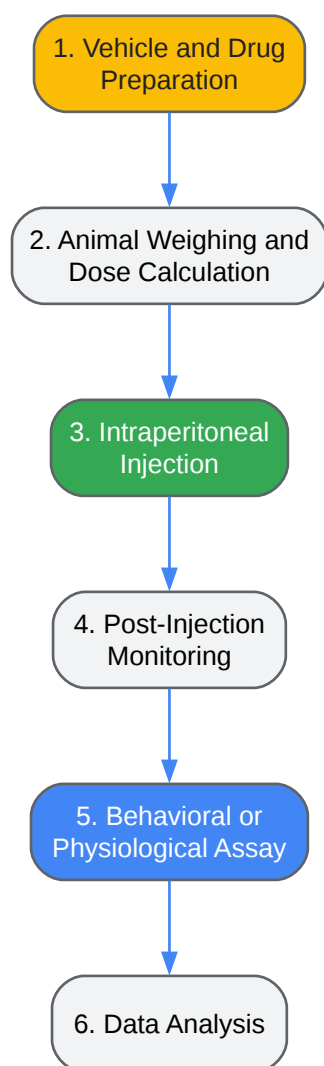
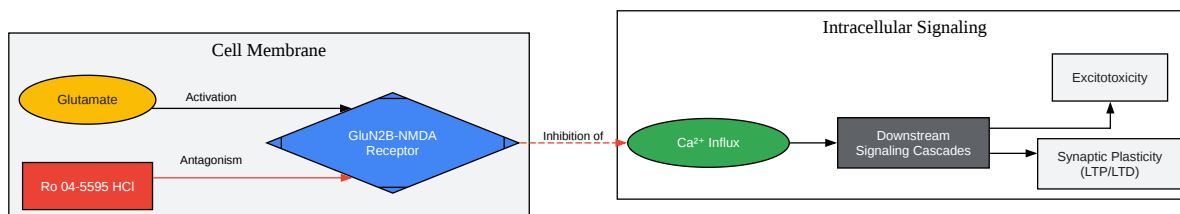
Animal Model	Dosage	Administration Details	Observed Effect	Citation
Mice	5-20 mg/kg	i.p.	Inhibited methamphetamine-induced locomotor stimulation.	[7][8]
Mice	3-30 mg/kg	i.p., 30 minutes before methamphetamine injection	Dose-dependently decreased methamphetamine-induced locomotor activity.	[5][8]
Rats (Cocaine self-administering)	10 mg/kg	i.p., for 6 days	Reduced the AMPA to NMDA ratio.	[8]

## Signaling Pathway and Experimental Workflow

### GluN2B-NMDA Receptor Signaling

**Ro 04-5595 hydrochloride** acts by blocking the GluN2B subunit of the NMDA receptor. This receptor is a ligand-gated ion channel that, when activated by glutamate and a co-agonist

(glycine or D-serine), allows for the influx of  $\text{Ca}^{2+}$  into the neuron. This calcium influx is a critical event that initiates a cascade of downstream signaling pathways involved in synaptic plasticity and excitotoxicity.



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## References

- 1. Ro 04-5595 hydrochloride | TargetMol [targetmol.com]
- 2. Ro 04-5595 hydrochloride (2005) by Tocris, Part of Bio-Techne [bio-technique.com]
- 3. Non-ionotropic signaling through the NMDA receptor GluN2B carboxy-terminal domain drives dendritic spine plasticity and reverses fragile X phenotypes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. GluN2B-containing NMDARs in the mammalian brain: pharmacology, physiology, and pathology - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. animalcare.ubc.ca [animalcare.ubc.ca]
- 7. Frontiers | GluN2B-containing NMDARs in the mammalian brain: pharmacology, physiology, and pathology [frontiersin.org]
- 8. NMDA Receptor C-Terminal Domain Signalling in Development, Maturity, and Disease - PMC [pmc.ncbi.nlm.nih.gov]
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